

Technical Support Center: Troubleshooting trans-3-(2-1

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Compound of Interest

Compound Name: *trans-3-(2-Thenoyl)acrylic Acid*
CAS No.: 71150-02-2
Cat. No.: B126718

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From the desk of a Senior Application Scientist:

Welcome to the technical support center for **trans-3-(2-Thenoyl)acrylic Acid**. This guide is designed for researchers, scientists, and drug development teams who are working with this specific chemical structure—containing both a hydrophobic thiophene ring and an ionizable carboxylic acid group—achieving and maintaining its dissolvability. We address common questions, explaining the chemical principles behind each recommendation to empower you to make informed decisions in your experiments.

Core Physicochemical Properties

A foundational understanding of the physicochemical properties of **trans-3-(2-Thenoyl)acrylic Acid** is crucial for troubleshooting solubility.

Property	Value
Molecular Formula	C ₈ H ₆ O ₃ S
Molecular Weight	182.2 g/mol
Appearance	Slightly beige to yellow needle-like solid
Predicted pKa	3.16 ± 0.10
Melting Point	152-153.5 °C

Frequently Asked Questions (FAQs)

Q1: My trans-3-(2-Thenoyl)acrylic Acid will not dissolve in my neutral aqueous buffer (e.g.

Answer:

This is the most common issue and is directly related to the compound's acidic nature. **Trans-3-(2-Thenoyl)acrylic Acid** is a carboxylic acid with a pKa of approximately 3.16. At a neutral pH, it exists as a mixture of its protonated (uncharged) and deprotonated (charged) forms.

- Below the pKa (pH < 3.16): The carboxylic acid group is protonated (R-COOH). This form is neutral and significantly less soluble in water due to its hydrophobic nature.
- Above the pKa (pH > 3.16): The carboxylic acid group loses its proton to become a carboxylate salt (R-COO⁻). This ionized form is a salt and is much more soluble in aqueous solutions.

At a neutral pH of 7.4, which is well above the pKa, the compound should theoretically be in its more soluble, deprotonated state. However, the rate of dissolution can be slow. The solid particles are not immediately deprotonated upon contact with the buffer, leading to what appears as insolubility. To overcome this kinetic barrier, several strategies can be employed.

Solution: Increase the pH of the solvent to deprotonate the acid, creating the soluble salt form. This is a standard technique for dissolving acidic compounds.

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edge [fontsize=10];  
  
}
```

Figure 2. A step-by-step workflow for diagnosing and resolving solubility issues.

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